

In-Depth Technical Guide: 4-(4-Bromobenzyl)phenol (CAS Number 855358-62-2)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-(4-Bromobenzyl)phenol

Cat. No.: B15372182

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **4-(4-Bromobenzyl)phenol**, a halogenated phenolic compound with potential applications in drug discovery and development. Due to the limited availability of direct research on this specific molecule, this document combines available data with inferred scientific information based on structurally related compounds. This guide covers its physicochemical properties, a proposed synthetic route with a detailed experimental protocol, and a discussion of its potential biological activities by analogy to bromophenol and benzylphenol derivatives. This paper aims to serve as a foundational resource for researchers interested in exploring the therapeutic potential of **4-(4-Bromobenzyl)phenol**.

Introduction

4-(4-Bromobenzyl)phenol is a chemical compound featuring a phenol ring substituted with a 4-bromobenzyl group at the para position. Its structure combines the functionalities of both a phenol and a brominated aromatic compound, suggesting a potential for a range of biological activities. Phenolic compounds are a well-established class of molecules with diverse pharmacological properties, including antioxidant, anti-inflammatory, antimicrobial, and anticancer effects.^{[1][2][3][4][5]} The presence of a bromine atom can further modulate these activities, often enhancing lipophilicity and target engagement. This guide provides the

available technical data for **4-(4-Bromobenzyl)phenol** and explores its potential in the context of drug development.

Physicochemical Properties

The fundamental physicochemical properties of **4-(4-Bromobenzyl)phenol** are summarized in the table below. These properties are essential for understanding its behavior in biological systems and for designing experimental protocols.

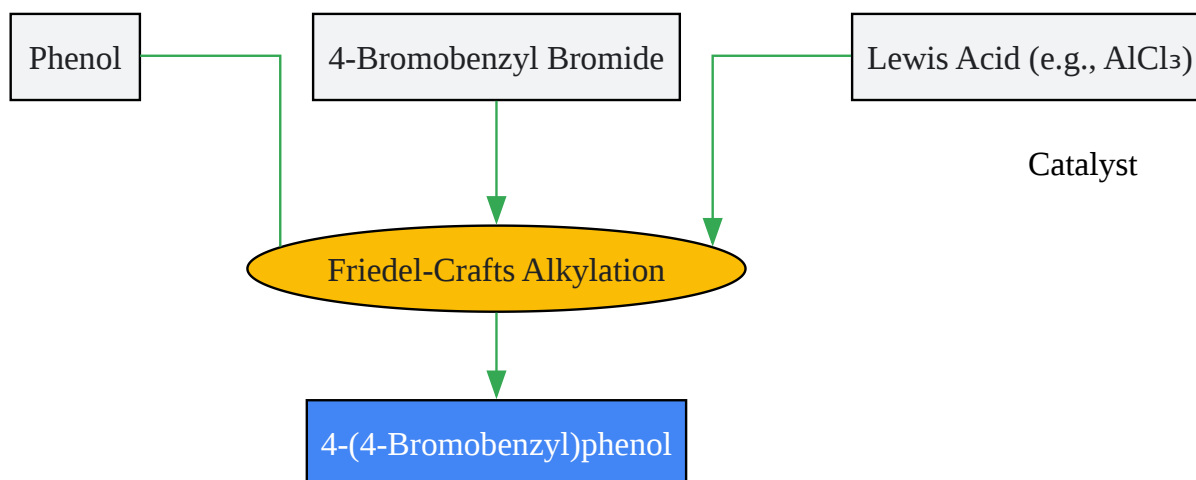
Property	Value	Reference
CAS Number	855358-62-2	[6]
Molecular Formula	C ₁₃ H ₁₁ BrO	[6]
Molecular Weight	263.13 g/mol	[6]
Appearance	White to off-white solid	
SMILES Code	OC1=CC=C(CC2=CC=C(Br)C=C2)C=C1	[6]

Note: Additional properties such as melting point, boiling point, and solubility are not consistently reported in publicly available sources and would require experimental determination.

Synthesis of 4-(4-Bromobenzyl)phenol

While specific literature detailing the synthesis of **4-(4-Bromobenzyl)phenol** is scarce, a plausible and efficient method is the Friedel-Crafts alkylation of phenol with 4-bromobenzyl bromide. This electrophilic aromatic substitution reaction is a standard procedure for the C-alkylation of phenols.

Proposed Synthetic Pathway



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Caption: Proposed synthesis of **4-(4-Bromobenzyl)phenol** via Friedel-Crafts alkylation.

Detailed Experimental Protocol

This protocol is a general guideline for the synthesis of **4-(4-Bromobenzyl)phenol** via Friedel-Crafts alkylation. Optimization may be required.

Materials:

- Phenol
- 4-Bromobenzyl bromide
- Anhydrous Aluminum Chloride (AlCl₃) or another suitable Lewis acid
- Dichloromethane (DCM), anhydrous
- Hydrochloric acid (1 M)
- Saturated sodium bicarbonate solution
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate (MgSO₄) or sodium sulfate (Na₂SO₄)

- Round-bottom flask
- Magnetic stirrer
- Reflux condenser
- Separatory funnel
- Rotary evaporator

Procedure:

- **Reaction Setup:** In a dry round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), dissolve phenol (1.0 equivalent) in anhydrous dichloromethane.
- **Addition of Lewis Acid:** Cool the solution to 0 °C in an ice bath. Slowly add anhydrous aluminum chloride (1.1 equivalents) portion-wise, ensuring the temperature does not rise significantly.
- **Addition of Alkylating Agent:** To the stirred suspension, add a solution of 4-bromobenzyl bromide (1.0 equivalent) in anhydrous dichloromethane dropwise over 30 minutes.
- **Reaction:** After the addition is complete, allow the reaction mixture to warm to room temperature and stir for 12-24 hours. Monitor the reaction progress by Thin Layer Chromatography (TLC).
- **Quenching:** Once the reaction is complete, carefully quench the reaction by slowly adding it to a flask containing crushed ice and 1 M HCl.
- **Extraction:** Transfer the mixture to a separatory funnel. Separate the organic layer. Extract the aqueous layer twice with dichloromethane.
- **Washing:** Combine the organic layers and wash sequentially with 1 M HCl, water, saturated sodium bicarbonate solution, and brine.
- **Drying and Concentration:** Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate, filter, and concentrate the solvent using a rotary evaporator.

- Purification: Purify the crude product by column chromatography on silica gel using a suitable eluent system (e.g., a gradient of ethyl acetate in hexanes) to yield pure **4-(4-Bromobenzyl)phenol**.

Potential Biological Activities and Applications in Drug Development

Direct experimental data on the biological activity of **4-(4-Bromobenzyl)phenol** is not currently available in the public domain. However, based on its structural motifs—a brominated phenol and a benzylphenol—we can infer potential areas of pharmacological interest.

Insights from Bromophenol Derivatives

Bromophenols, particularly those isolated from marine sources, exhibit a wide range of biological activities.^{[1][2][4]} These include:

- Antimicrobial Activity: Many bromophenols show potent activity against both Gram-positive and Gram-negative bacteria, as well as fungi.^{[1][5]}
- Antioxidant Properties: The phenolic hydroxyl group can act as a hydrogen donor to scavenge free radicals, a property that is often retained or enhanced by bromine substitution.^[3]
- Anticancer Effects: Certain bromophenols have demonstrated cytotoxicity against various cancer cell lines.^{[3][5]}
- Enzyme Inhibition: Bromophenols have been shown to inhibit various enzymes, including protein tyrosine phosphatase 1B (PTP1B), which is relevant to diabetes and obesity.^{[1][4]}

Insights from Benzylphenol Derivatives

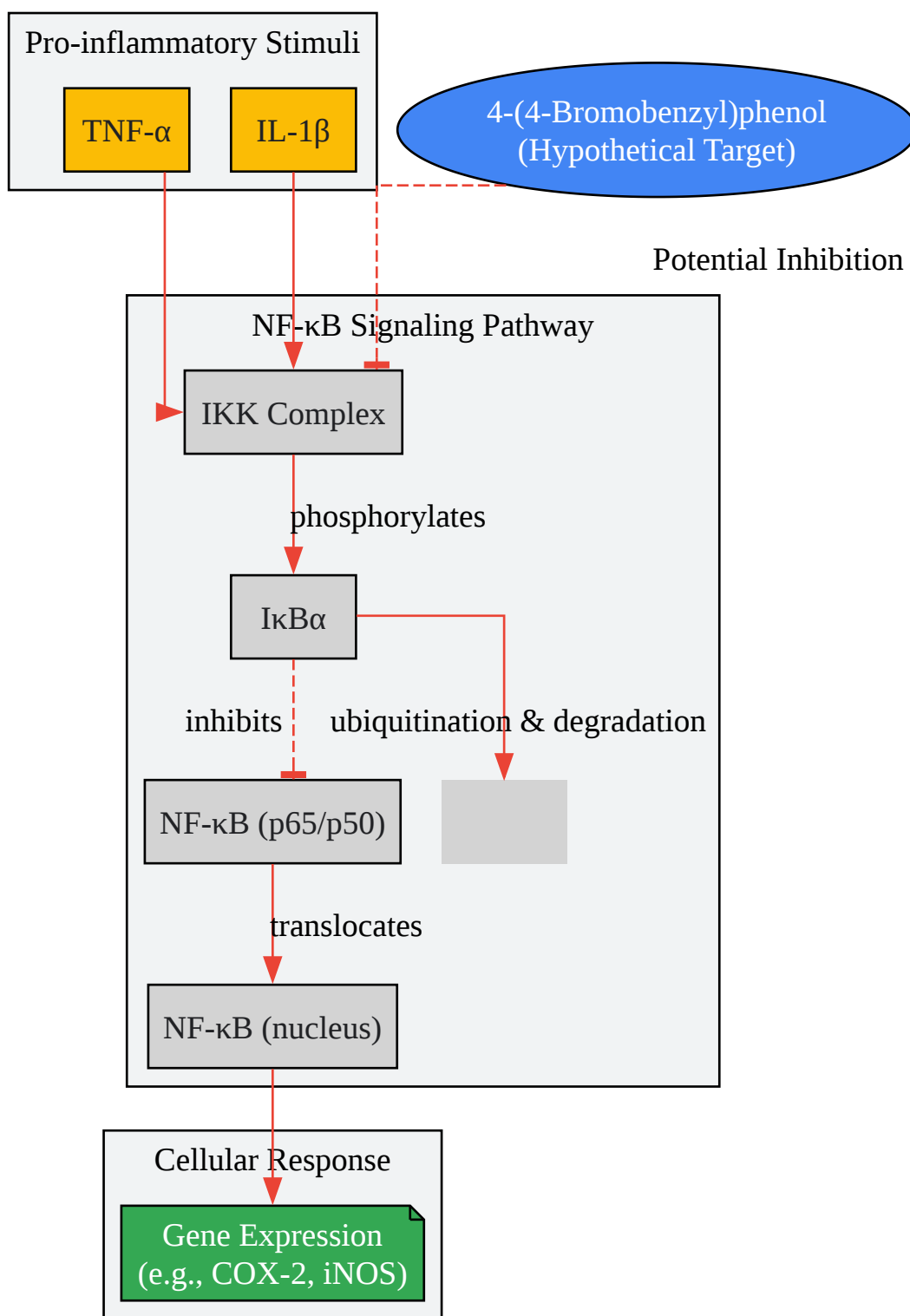
The benzylphenol scaffold is also present in a number of biologically active compounds. Research on benzylphenol derivatives has indicated:

- Antibacterial and 5-Lipoxygenase Activities: Synthetic benzyl phenyl ketones have shown potential as antibacterial agents and inhibitors of 5-lipoxygenase, an enzyme involved in inflammatory pathways.

- Antitubercular Activity: Certain (3-benzyl-5-hydroxyphenyl)carbamates have demonstrated potent in vitro and in vivo efficacy against *Mycobacterium tuberculosis*.^[7]
- Germicidal and Antiseptic Properties: 4-Benzylphenol itself is used as a germicide and antiseptic.^[8]

Postulated Signaling Pathway Involvement

Given the anti-inflammatory and anticancer activities of related compounds, it is plausible that **4-(4-Bromobenzyl)phenol** could interact with signaling pathways central to these processes, such as the NF- κ B (Nuclear Factor kappa-light-chain-enhancer of activated B cells) pathway. The NF- κ B pathway is a critical regulator of inflammation, immunity, and cell survival. Its dysregulation is implicated in numerous diseases, including cancer and chronic inflammatory conditions.

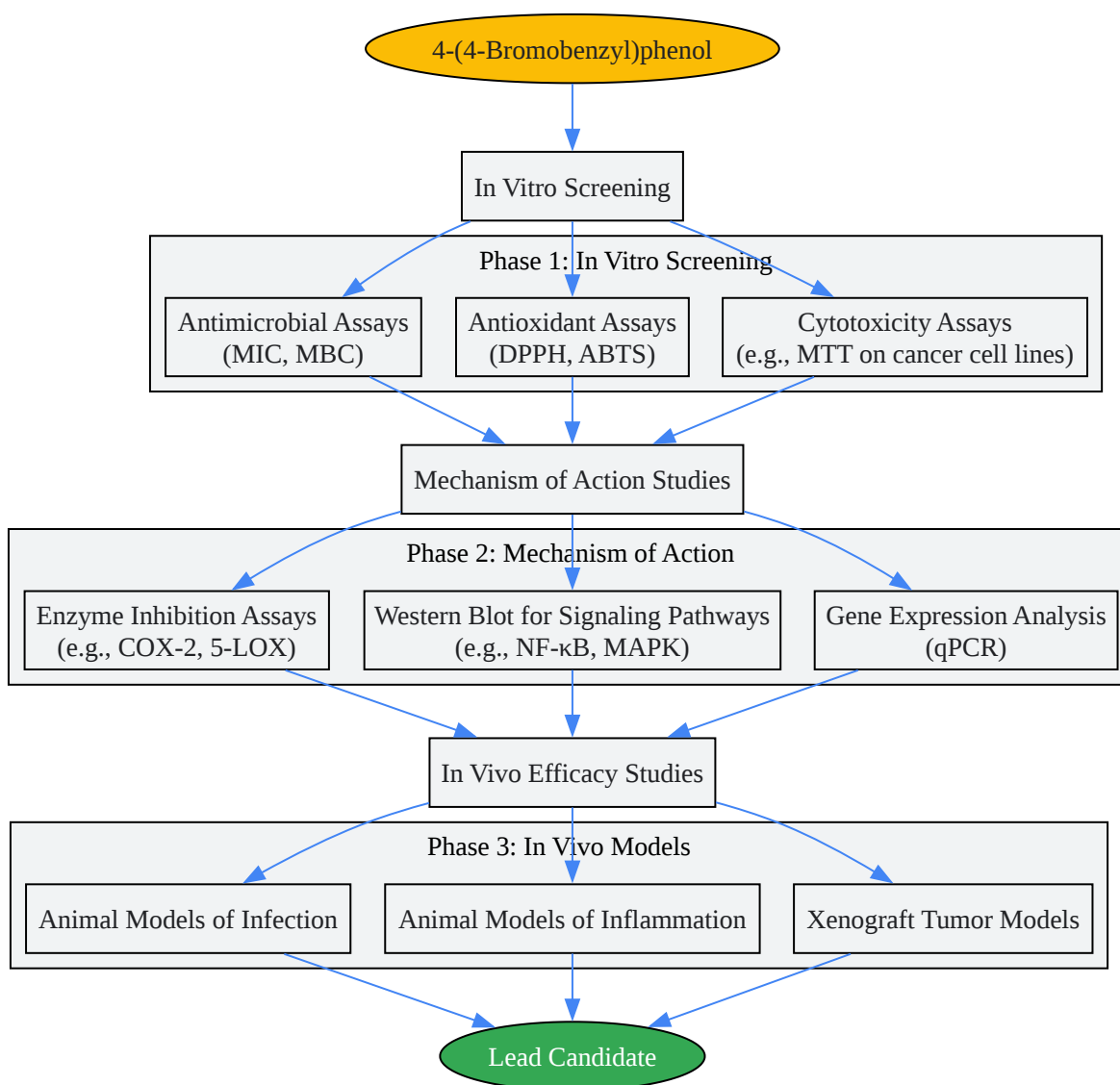


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Caption: Hypothetical inhibition of the NF-κB signaling pathway by **4-(4-Bromobenzyl)phenol**.

Experimental Workflows

To elucidate the biological activities of **4-(4-Bromobenzyl)phenol**, a structured experimental workflow is recommended.



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Caption: Recommended experimental workflow for the biological evaluation of **4-(4-Bromobenzyl)phenol**.

Conclusion

4-(4-Bromobenzyl)phenol, CAS number 855358-62-2, represents an under-investigated molecule with potential for drug discovery. While direct experimental data is limited, its structural similarity to known bioactive bromophenols and benzylphenols suggests that it may possess valuable antimicrobial, antioxidant, anti-inflammatory, and anticancer properties. This technical guide provides a starting point for researchers by outlining its known properties, proposing a robust synthetic method, and hypothesizing its potential biological activities and mechanisms of action. Further experimental validation is necessary to fully characterize this compound and determine its therapeutic potential. The workflows and inferred activities presented herein offer a roadmap for future research into this promising molecule.

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- To cite this document: BenchChem. [In-Depth Technical Guide: 4-(4-Bromobenzyl)phenol (CAS Number 855358-62-2)]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15372182#4-4-bromobenzyl-phenol-cas-number-855358-62-2\]](https://www.benchchem.com/product/b15372182#4-4-bromobenzyl-phenol-cas-number-855358-62-2)

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